

# 1-Bromo-2,4-dimethylpentane boiling point

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## Compound of Interest

Compound Name: **1-Bromo-2,4-dimethylpentane**

Cat. No.: **B1290249**

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An In-Depth Technical Guide to the Physicochemical Properties of **1-Bromo-2,4-dimethylpentane**, with a Focus on Boiling Point

## Abstract

This technical guide provides a comprehensive analysis of **1-bromo-2,4-dimethylpentane** (CAS: 6570-91-8), a branched primary alkyl halide. The document is structured to serve researchers, scientists, and professionals in drug development by detailing the compound's physicochemical properties, with a specific focus on its boiling point and the structural factors that influence it. This guide includes a representative synthesis protocol, detailed experimental procedures for accurate boiling point determination, and essential safety and handling information. The methodologies are presented to ensure scientific integrity and reproducibility, supported by authoritative references.

## Introduction to 1-Bromo-2,4-dimethylpentane

**1-Bromo-2,4-dimethylpentane** is a halogenated hydrocarbon with the chemical formula  $C_7H_{15}Br$ .<sup>[1][2][3]</sup> As a primary alkyl halide, the bromine atom is bonded to a carbon atom that is attached to only one other carbon atom, classifying it as a  $1^\circ$  alkyl halide.<sup>[4]</sup> Its structure, featuring methyl branching at positions 2 and 4, imparts significant steric characteristics that influence its reactivity and physical properties, making it a valuable substrate for mechanistic studies and a building block in targeted organic synthesis.

The IUPAC name for this chiral molecule is **1-bromo-2,4-dimethylpentane**.<sup>[3][5]</sup> Understanding its physical properties, particularly its boiling point, is fundamental for its purification, handling, and application in synthetic workflows.

## Physicochemical Properties

The essential physicochemical data for **1-bromo-2,4-dimethylpentane** are summarized in the table below. These values are critical for laboratory applications, from reaction setup to purification and storage.

Property	Value	Source(s)
CAS Number	6570-91-8	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>7</sub> H <sub>15</sub> Br	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	179.10 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
Boiling Point	159.7 ± 8.0 °C (at 760 mmHg)	<a href="#">[1]</a> <a href="#">[2]</a>
Density	1.1 ± 0.1 g/cm <sup>3</sup>	<a href="#">[1]</a> <a href="#">[2]</a>
Flash Point	45.3 ± 13.6 °C	<a href="#">[1]</a> <a href="#">[2]</a>
Refractive Index	1.446	<a href="#">[1]</a> <a href="#">[2]</a>
LogP	3.97	<a href="#">[1]</a> <a href="#">[2]</a>

## In-Depth Analysis of Boiling Point

The boiling point of a substance is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For alkyl halides, this property is primarily dictated by the strength of intermolecular forces, which are influenced by molecular weight, polarity, and molecular shape.

- **Influence of Molecular Weight and Halogen Type:** Boiling points of alkyl halides increase with molecular mass.<sup>[6]</sup> For a given alkyl group, the boiling point follows the order R-I > R-Br > R-Cl > R-F, which corresponds to the increasing strength of van der Waals dispersion forces due to the greater number of electrons and higher polarizability of the larger halogen atoms. [\[4\]](#)[\[6\]](#)
- **The Critical Role of Structural Isomerism:** The most significant factor influencing the boiling point of **1-bromo-2,4-dimethylpentane** is its branched structure. Compared to a linear isomer of similar mass, such as 1-bromoheptane, branched alkanes exhibit lower boiling

points.<sup>[7]</sup> The methyl groups at the 2 and 4 positions cause the molecule to adopt a more compact, spherical shape. This reduces the available surface area for intermolecular contact, thereby weakening the overall van der Waals attractive forces between adjacent molecules. <sup>[7]</sup> Consequently, less thermal energy is required to overcome these forces and transition the substance into the gaseous phase. For instance, the linear 1-bromobutane has a boiling point of 100 °C, whereas its branched isomer, 2-bromo-2-methylpropane (t-butyl bromide), has a significantly lower boiling point of 72 °C.<sup>[7]</sup>

## Representative Synthesis of 1-Bromo-2,4-dimethylpentane

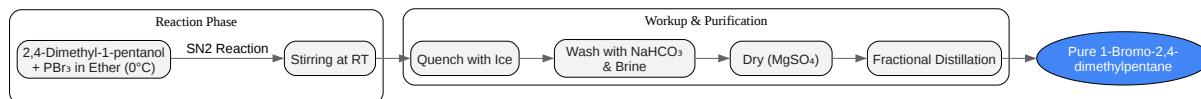
A standard and reliable method for preparing primary alkyl bromides is the nucleophilic substitution of the corresponding primary alcohol using phosphorus tribromide (PBr<sub>3</sub>). This reaction proceeds via an SN2 mechanism and is effective for converting 2,4-dimethyl-1-pentanol to **1-bromo-2,4-dimethylpentane**.

## Experimental Protocol: Synthesis from 2,4-dimethyl-1-pentanol

This protocol is adapted from established procedures for the synthesis of similar primary alkyl halides.<sup>[8]</sup>

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, place 2,4-dimethyl-1-pentanol in anhydrous diethyl ether under an inert atmosphere (e.g., nitrogen or argon). Cool the flask in an ice bath to 0 °C.
- **Addition of Reagent:** Slowly add phosphorus tribromide (PBr<sub>3</sub>) dropwise from the dropping funnel to the stirred solution. Maintain the temperature at 0 °C during the addition. **Causality Note:** The slow, cooled addition is crucial to control the exothermic reaction and prevent the formation of byproducts.
- **Reaction:** After the addition is complete, remove the ice bath and allow the mixture to warm to room temperature. Stir for several hours until the reaction is complete (monitored by TLC or GC).

- Workup and Quenching: Carefully pour the reaction mixture over crushed ice to quench the excess  $PBr_3$ . Separate the organic layer.
- Purification: Wash the organic layer sequentially with a saturated sodium bicarbonate solution (to neutralize acidic residues) and brine. Dry the organic layer over anhydrous magnesium sulfate.[8]
- Isolation: Filter off the drying agent and remove the solvent by rotary evaporation. The crude product can be further purified by fractional distillation under reduced pressure to yield pure **1-bromo-2,4-dimethylpentane**.



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Caption: Workflow for the synthesis and purification of **1-bromo-2,4-dimethylpentane**.

## Experimental Determination of Boiling Point

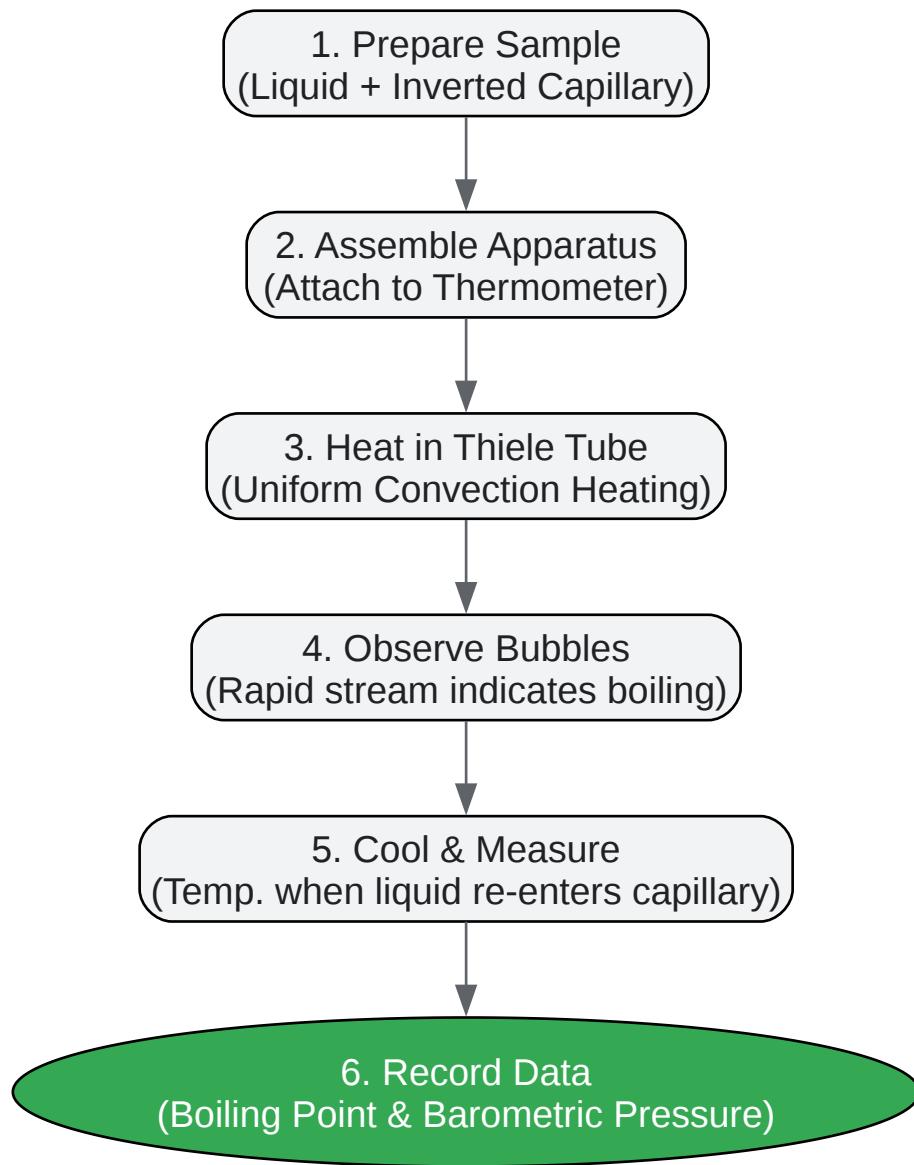
Accurate determination of the boiling point is essential for compound characterization. While several methods exist, the Thiele tube method is highly recommended for its simplicity and efficiency with small sample quantities.[9]

## Recommended Protocol: Thiele Tube Method

This protocol provides a self-validating system for obtaining a reliable boiling point measurement.[9]

- Sample Preparation: Add approximately 0.5 mL of the purified **1-bromo-2,4-dimethylpentane** into a small test tube (e.g., a Durham tube).

- Capillary Tube Insertion: Place a capillary tube, sealed at one end, into the test tube with the open end down.
- Apparatus Assembly: Attach the test tube to a thermometer using a rubber band or wire, ensuring the sample is level with the thermometer's bulb.
- Thiele Tube Setup: Insert the thermometer assembly into a Thiele tube containing high-boiling mineral oil, ensuring the sample is fully submerged below the oil level.
- Heating: Gently heat the side arm of the Thiele tube with a microburner.<sup>[9]</sup> Causality Note: The unique shape of the Thiele tube creates a convection current, ensuring slow and uniform heating of the sample.
- Observation: As the temperature rises, air trapped in the capillary tube will escape. Upon reaching the boiling point, a continuous and rapid stream of bubbles will emerge from the capillary tube.
- Measurement: Remove the heat source. The boiling point is the temperature at which the liquid just begins to re-enter the capillary tube as the apparatus cools. This marks the point where the vapor pressure of the sample equals the atmospheric pressure.
- Data Recording: Record the temperature and the ambient barometric pressure. If the pressure is not 760 mmHg, a pressure correction may be necessary for standardization.



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Caption: Step-by-step workflow for boiling point determination using a Thiele tube.

## Safety and Handling

**1-Bromo-2,4-dimethylpentane** is classified as a hazardous substance and must be handled with appropriate precautions.

- GHS Hazards: The compound is a flammable liquid and vapor. It is known to cause severe skin burns and eye damage and may cause respiratory irritation.[3]

- Handling: Use this chemical only in a well-ventilated area, preferably within a chemical fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.[10][11] Ground all equipment when transferring material to prevent static discharge.[12]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from heat, sparks, open flames, and incompatible substances such as strong oxidizing agents.[11][12]
- Disposal: Dispose of contents and container in accordance with all local, regional, national, and international regulations.[10]

## Conclusion

The boiling point of **1-bromo-2,4-dimethylpentane** is predicted to be  $159.7 \pm 8.0$  °C at standard pressure.[1][2] This value is a direct consequence of its molecular weight and, more significantly, its branched structure, which limits the effectiveness of intermolecular van der Waals forces compared to its linear isomers. The protocols for synthesis and boiling point determination provided in this guide offer a reliable framework for researchers working with this compound, emphasizing safety, accuracy, and an understanding of the underlying chemical principles.

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